Essential Safety and Logistical Information for Handling ADX-10061

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*ADX-10061*
CAS No.:	*128022-68-4*
Cat. No.:	*B1665615*

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **ADX-10061**, a research chemical identified as a dopamine D1 receptor antagonist.

Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **ADX-10061** is not readily available, standard laboratory precautions for handling a compound of unknown toxicity should be strictly followed. The following PPE is mandatory when handling **ADX-10061** in solid (powder) or solution form.

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PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or other chemically resistant gloves. Inspect for tears or holes before use.
Eye Protection	Safety Glasses or Goggles	Must be worn at all times in the laboratory. Use safety goggles for splash protection.
Body Protection	Laboratory Coat	A standard, long-sleeved laboratory coat must be worn and fully fastened.
Respiratory Protection	Fume Hood or Respirator	All handling of solid ADX-10061 should be performed in a certified chemical fume hood to avoid inhalation of dust. If a fume hood is not available, a properly fitted respirator may be required.

Operational Plan: Handling and Storage

Handling:

- Engineering Controls: All weighing and solution preparation of **ADX-10061** powder should be conducted in a chemical fume hood to minimize inhalation risk.
- Procedural Controls: Avoid the creation of dust when handling the solid form. Use appropriate tools (e.g., spatulas) to handle the compound.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling **ADX-10061**, before leaving the laboratory, and before eating or drinking.

Storage:

- Solid Form: Store **ADX-10061** powder in a tightly sealed container in a cool, dry, and dark place.

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- Solutions: Stock solutions should be stored in clearly labeled, tightly sealed containers at the recommended temperature (typically -20°C or -80°C for long-term storage) to maintain stability.

Disposal Plan

All waste containing **ADX-10061**, including empty containers, contaminated PPE, and experimental waste, must be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of **ADX-10061** down the drain or in regular trash.

Emergency Procedures

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

Experimental Workflow for Handling ADX-10061

The following diagram outlines a typical workflow for handling **ADX-10061** in a research setting, from receiving the compound to its experimental use and disposal.

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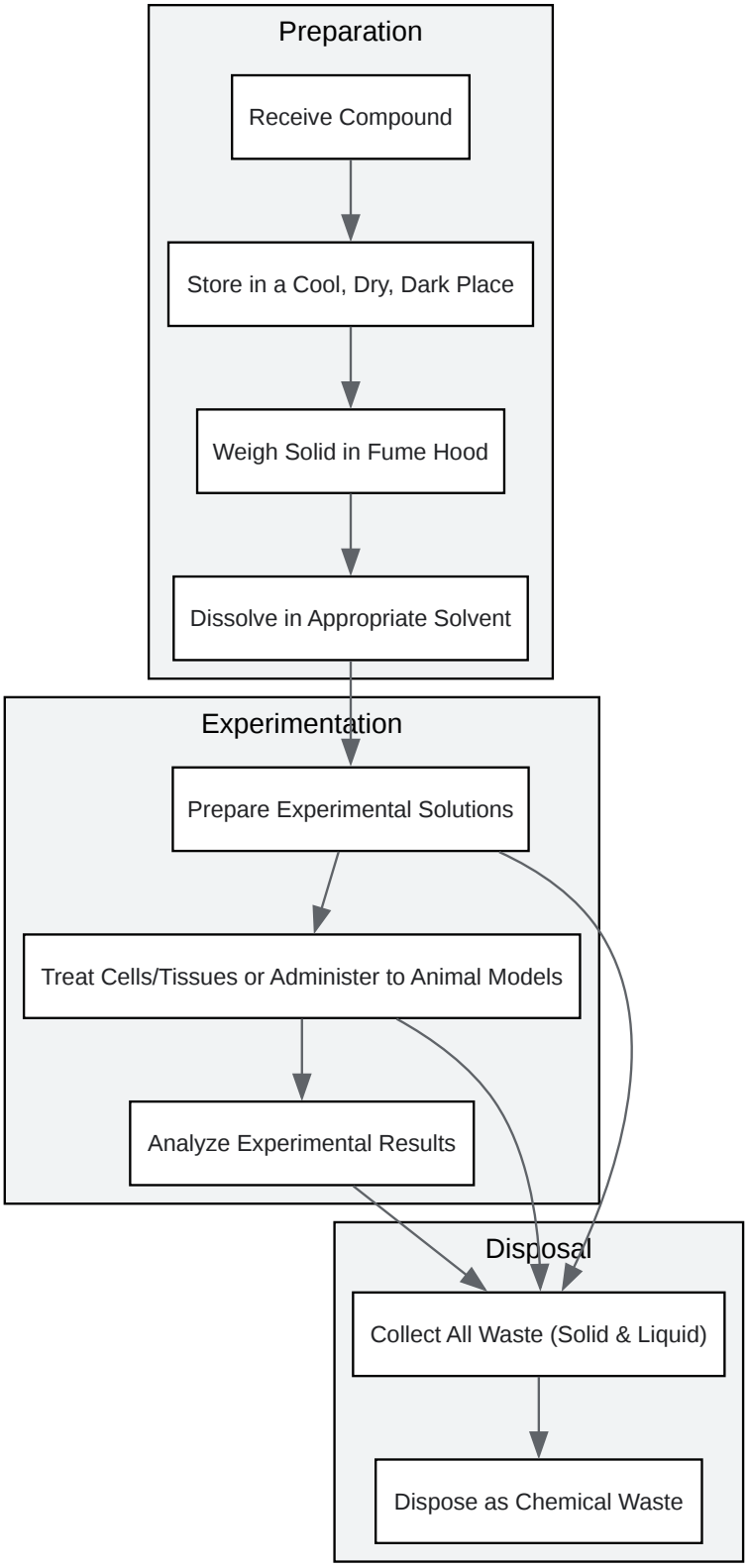

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Caption: A logical workflow for the safe handling of **ADX-10061** in a laboratory setting.

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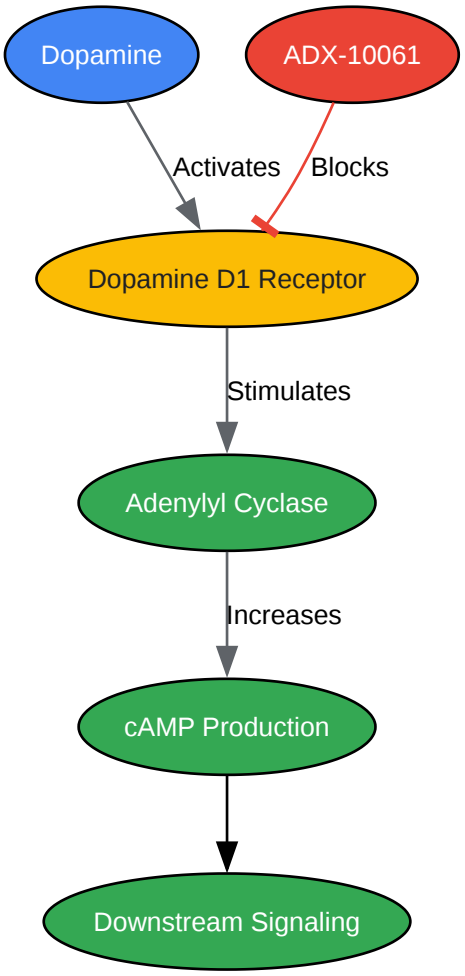
Signaling Pathway of **ADX-10061**

ADX-10061 is a dopamine D1 receptor antagonist. The following diagram illustrates its mechanism of action within a simplified signaling pathway.



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Caption: Simplified signaling pathway showing **ADX-10061** as a dopamine D1 receptor antagonist.

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